

# An In-Depth Technical Guide to 2-Hydroxy-6-methylbenzonitrile

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## Compound of Interest

Compound Name: 2-Hydroxy-6-methylbenzonitrile

Cat. No.: B1316493

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This guide provides a detailed overview of the molecular structure and properties of **2-Hydroxy-6-methylbenzonitrile**, a significant chemical compound utilized in various research and development applications, particularly within the pharmaceutical industry.

## Molecular and Physicochemical Data

**2-Hydroxy-6-methylbenzonitrile** is a white crystalline solid that serves as a crucial intermediate in organic synthesis.<sup>[1]</sup> Its chemical and physical properties are summarized in the table below, providing essential data for researchers and drug development professionals.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO	[1][2][3]
Molecular Weight	133.15 g/mol	[1][3][4]
CAS Number	73289-66-4	[1][2][4]
Canonical SMILES	CC1=CC=CC(=C1O)C#N	[3]
InChI Key	YQVKRULJRQDXJA-UHFFFAOYSA-N	[3]
Density	1.17 g/cm <sup>3</sup>	[4]
Melting Point	111-112 °C	[4]
Boiling Point	272.3 °C at 760 mmHg	[1][4]
Flash Point	118.5 °C	[1][4]

## Molecular Structure Visualization

The two-dimensional chemical structure of **2-Hydroxy-6-methylbenzonitrile** is depicted below. This visualization is essential for understanding the spatial arrangement of atoms and the functional groups that dictate its chemical behavior. The structure consists of a benzene ring substituted with a hydroxyl (-OH) group, a methyl (-CH<sub>3</sub>) group, and a nitrile (-C≡N) group at positions 2, 6, and 1, respectively.

Figure 1: 2D structure of **2-Hydroxy-6-methylbenzonitrile**.

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## References

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-Hydroxy-6-methylbenzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1316493#2-hydroxy-6-methylbenzonitrile-molecular-structure-and-weight]

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